

Understanding the Antibacterial Spectrum of Brodimoprim: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Brodimoprim*

Cat. No.: *B1667867*

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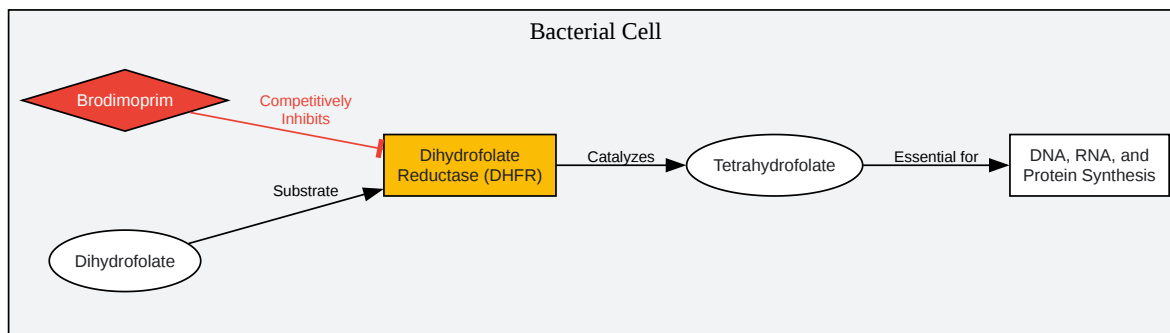
Abstract

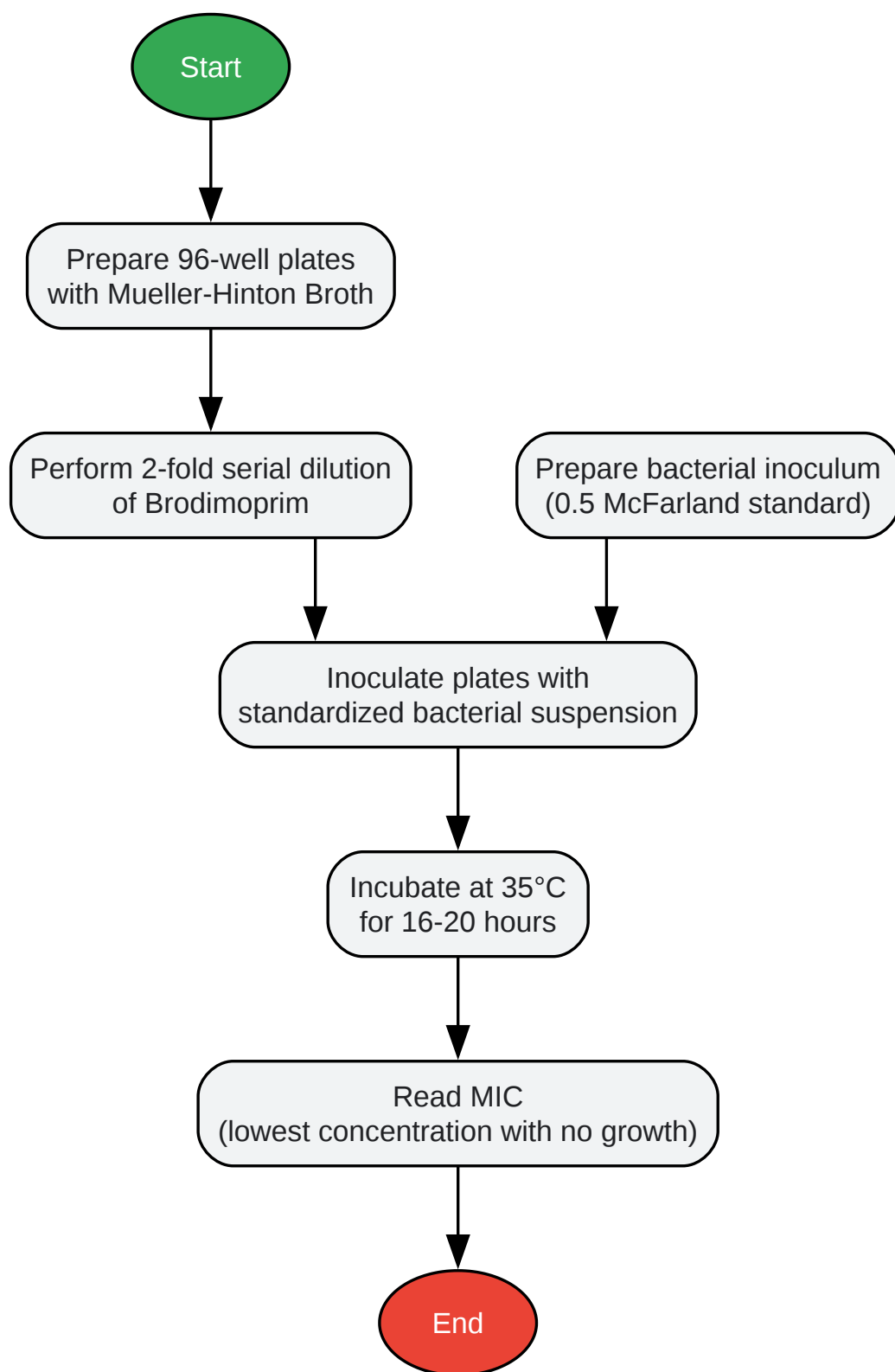
Brodimoprim, a synthetic 2,4-diaminopyrimidine derivative and analogue of trimethoprim, is a potent inhibitor of bacterial dihydrofolate reductase (DHFR). This targeted mechanism disrupts the folic acid synthesis pathway, which is crucial for bacterial DNA, RNA, and protein synthesis, leading to a broad-spectrum antibacterial effect. This technical guide provides an in-depth analysis of the antibacterial spectrum of **Brodimoprim**, presenting quantitative susceptibility data, detailed experimental protocols for its determination, and visualizations of its mechanism of action and experimental workflows.

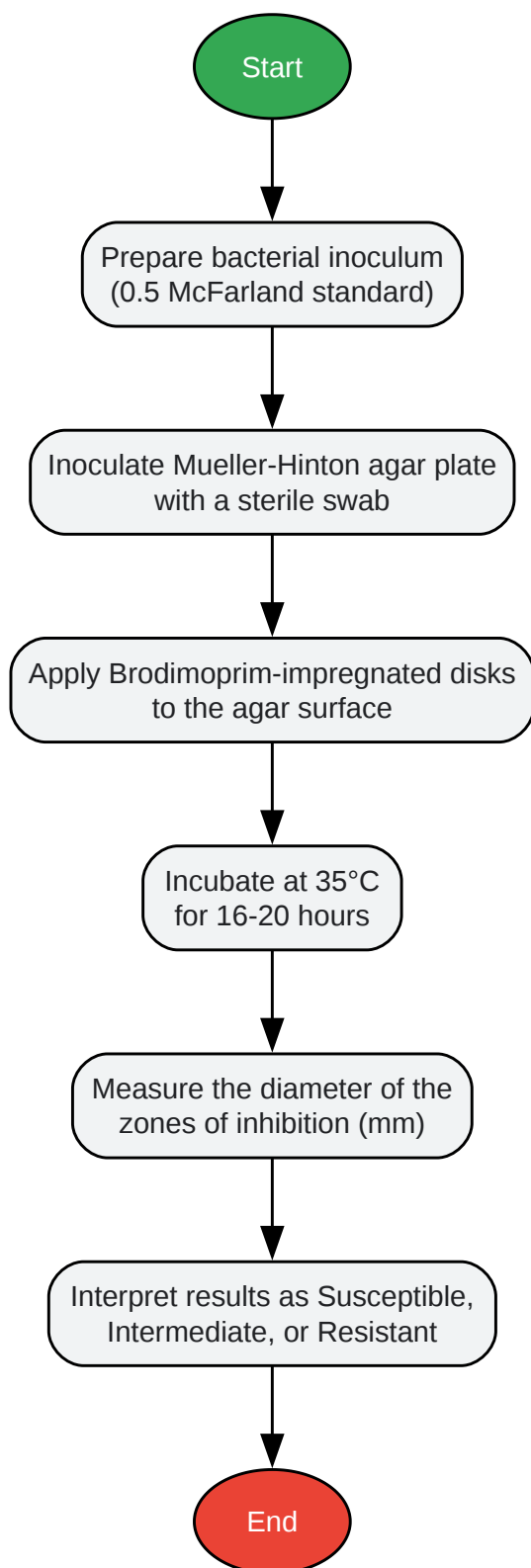
Mechanism of Action

Brodimoprim exerts its antibacterial effect by selectively inhibiting bacterial dihydrofolate reductase (DHFR), an enzyme essential for the conversion of dihydrofolate to tetrahydrofolate. [1] Tetrahydrofolate is a vital cofactor in the synthesis of purines, thymidine, and certain amino acids, which are the building blocks of DNA, RNA, and proteins. [1] The inhibition is competitive, with **Brodimoprim** having a much higher affinity for bacterial DHFR than for the human equivalent, which accounts for its selective toxicity. [1] By blocking this key step in the folate pathway, **Brodimoprim** effectively halts bacterial growth and replication. [1]

Signaling Pathway Diagram







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References

- 1. EUCAST: Disk Diffusion and Quality Control [eucast.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com